

Analytical Profile of Codeine Hydrochloride Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: Codeine hydrochloride

CAS No.: 1422-07-7

Cat. No.: B073730

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analytical profile of the **Codeine Hydrochloride** reference standard. The information presented herein is curated for researchers, scientists, and drug development professionals, offering detailed methodologies and quantitative data to support quality control, analytical method development, and research applications.

Physicochemical Properties

Codeine Hydrochloride is the hydrochloride salt of codeine, an opiate alkaloid. As a reference standard, it is a well-characterized material essential for ensuring the accuracy and reliability of analytical measurements.

Property	Value	Reference
Chemical Name	(5 α ,6 α)-7,8-Didehydro-4,5-epoxy-3-methoxy-17-methylmorphinan-6-ol hydrochloride	[1]
Molecular Formula	C ₁₈ H ₂₁ NO ₃ · HCl	[2]
Molecular Weight	335.83 g/mol	[2]
CAS Number	1422-07-7	[2]
Appearance	White or almost white crystalline powder	[3]
Solubility	Freely soluble in water, slightly soluble in alcohol.	[3]

Spectroscopic Analysis

Spectroscopic techniques are fundamental for the identification and structural elucidation of the **Codeine Hydrochloride** reference standard.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a primary method for the identification of **Codeine Hydrochloride**. The IR spectrum exhibits characteristic absorption bands corresponding to the functional groups present in the molecule.

Key IR Absorption Bands (KBr Disc)

Wavenumber (cm ⁻¹)	Assignment
~3400	O-H stretching (hydroxyl group)
~3000-2800	C-H stretching (aliphatic and aromatic)
~1600	C=C stretching (aromatic ring)
~1500	Aromatic ring vibrations
~1280	C-O-C stretching (ether)
~1120	C-O stretching (hydroxyl)

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectrophotometry is a quantitative technique used for the assay of **Codeine Hydrochloride**. The analysis is typically performed in an acidic solution.

Parameter	Value
Solvent	0.1 M Hydrochloric Acid
λ_{\max}	~285 nm

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical structure and is a powerful tool for confirming the identity and purity of the reference standard. While specific chemical shift values can vary slightly based on the solvent and instrument, typical values are provided below.

¹H NMR Spectral Data (in a suitable deuterated solvent like D₂O or CDCl₃)

Chemical Shift (ppm)	Multiplicity	Assignment
6.6-6.7	d	Aromatic protons
4.9	d	H-5
4.2	m	H-6
3.8	s	-OCH ₃
2.4	s	-NCH ₃

¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
142-147	Aromatic C-O
113-130	Aromatic C-H and C-C
91	C-5
66	C-6
56	-OCH ₃
43	-NCH ₃
20-47	Other aliphatic carbons

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and fragmentation pattern of **Codeine Hydrochloride**. Electron ionization (EI) is a common technique for this analysis.

m/z	Interpretation
299	[M] ⁺ (molecular ion of the free base)
242	[M - C ₂ H ₅ N - CH ₃] ⁺
162	Retro-Diels-Alder fragmentation product

Chromatographic Analysis

Chromatographic techniques are essential for the separation, identification, and purity assessment of **Codeine Hydrochloride**.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining the purity of the **Codeine Hydrochloride** reference standard and for assaying its content in formulations. A typical reversed-phase method is outlined below.

Parameter	Condition
Column	C18 (e.g., 4.6 mm x 150 mm, 5 μ m)
Mobile Phase	A mixture of an aqueous buffer (e.g., phosphate buffer pH 3.0) and an organic modifier (e.g., methanol or acetonitrile)
Flow Rate	1.0 - 1.5 mL/min
Detection	UV at 285 nm
Temperature	Ambient or controlled (e.g., 30 $^{\circ}$ C)

Gas Chromatography (GC)

GC, often coupled with a mass spectrometer (GC-MS), is a sensitive method for the analysis of codeine. Derivatization is typically required to increase the volatility of the molecule.

Parameter	Condition
Column	Capillary column (e.g., DB-1, 30 m x 0.25 mm, 0.25 μ m)
Carrier Gas	Helium
Injector Temperature	250 °C
Oven Program	Temperature gradient (e.g., starting at 150 °C, ramping to 300 °C)
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
Derivatization	Silylation (e.g., with BSTFA) or acylation (e.g., with propionic anhydride)

Thin-Layer Chromatography (TLC)

TLC is a simple and rapid technique for the identification and semi-quantitative analysis of **Codeine Hydrochloride**.

Parameter	Condition
Stationary Phase	Silica gel 60 F ₂₅₄
Mobile Phase	A mixture of solvents such as chloroform, methanol, and ammonia.
Visualization	UV light (254 nm) and/or a suitable spray reagent (e.g., acidified iodoplatinate).

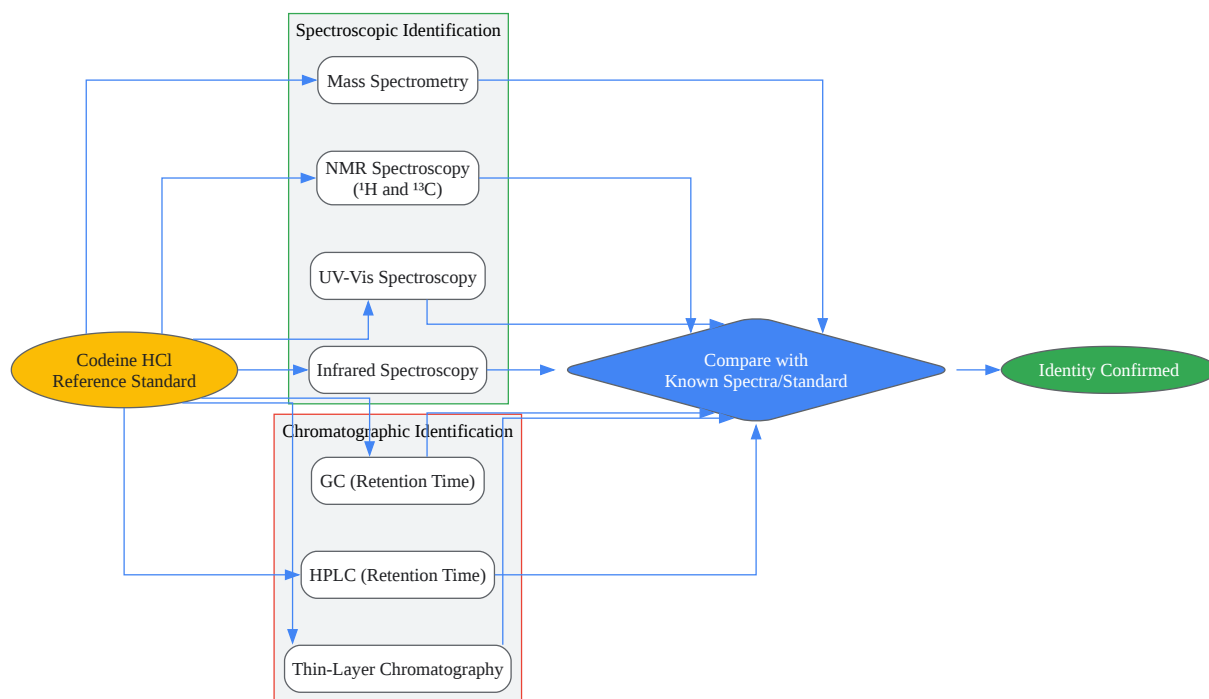
Thermal Analysis

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information on the thermal properties of the reference standard, such as melting point and decomposition temperature. Data for codeine phosphate is often used as a reference, as it exhibits similar thermal behavior.

Technique	Observation
DSC	Endothermic peak corresponding to the melting point, which may be preceded by peaks related to the loss of water of hydration.
TGA	Weight loss corresponding to the loss of water of hydration, followed by decomposition at higher temperatures.

Experimental Protocols & Visualizations

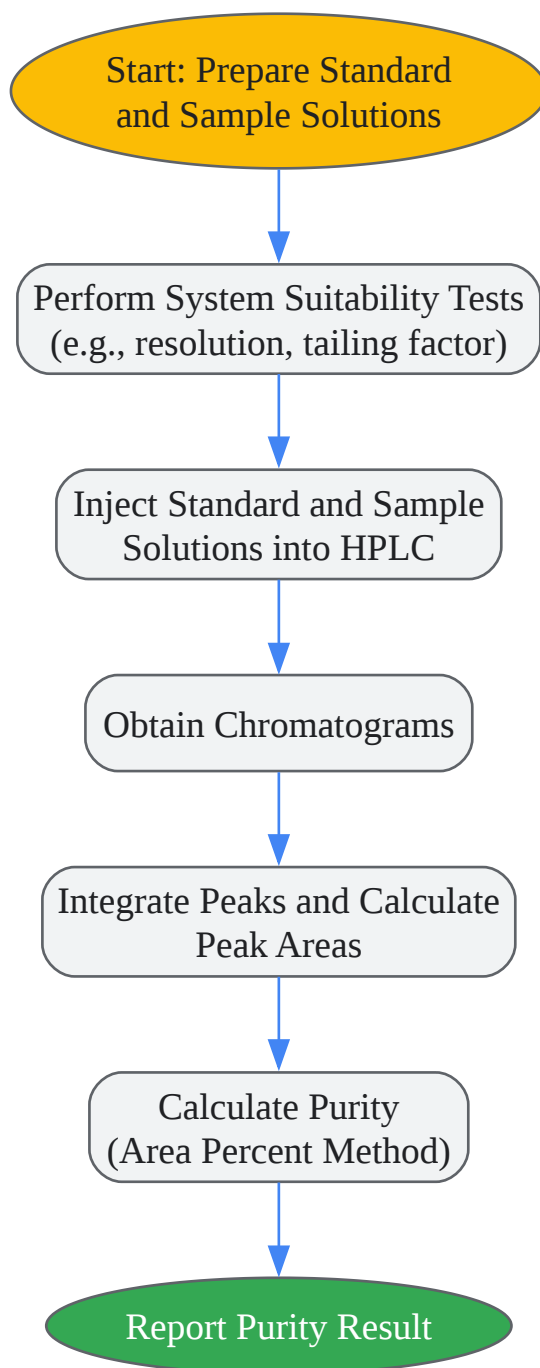
Experimental Workflow for Identification of Codeine Hydrochloride Reference Standard



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Caption: Workflow for the identification of **Codeine Hydrochloride** reference standard.

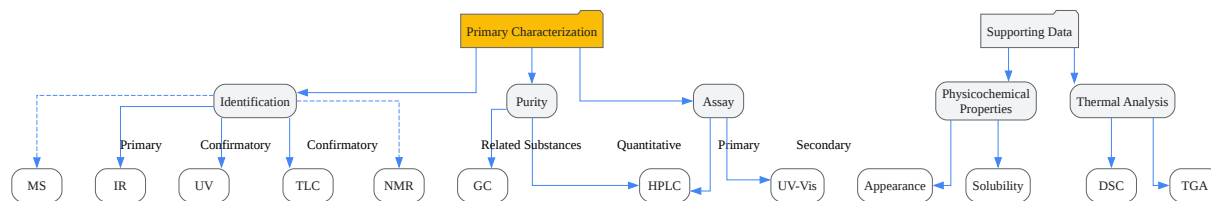
HPLC Purity Determination Workflow



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Caption: Workflow for HPLC purity determination of **Codeine Hydrochloride**.

Logical Relationship of Analytical Tests for Characterization



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Caption: Logical relationship of analytical tests for comprehensive characterization.

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References

- 1. Codeine European Pharmacopoeia (EP) Reference Standard 5916-29-0 [sigmaaldrich.com]
- 2. Buy Online CAS Number 1422-07-7 - TRC - Codeine Hydrochloride | LGC Standards [lgcstandards.com]
- 3. A Review of Analytical Methods for Codeine Determination - PMC [pmc.ncbi.nlm.nih.gov]
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